

Substance Identification and Properties

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Compound of Interest

Compound Name: *L-Serine-15N,d3*

Cat. No.: *B12417685*

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L-Serine-15N,d3 is a stable isotope-labeled version of the non-essential amino acid L-Serine. The labeling with Nitrogen-15 (¹⁵N) and Deuterium (d3) makes it a valuable tool in metabolic research, proteomics, and as an internal standard for mass spectrometry-based quantification. [\[1\]](#)[\[2\]](#)

Table 1: Physical and Chemical Properties of L-Serine and its Isotopically Labeled Analogs

Property	Data	Source
Chemical Formula	C ₃ H ₄ D ₃ ¹⁵ NO ₃	Calculated
Molecular Weight	109.10 g/mol	[2]
Appearance	White solid	[3]
Melting Point	222 °C (decomposes)	[4]
Solubility	250 g/L in water at 20 °C	
pH	5-6.5 (2.5% aqueous solution)	
log Pow (n-octanol/water)	-3.07	
Storage Temperature	Room temperature, away from light and moisture	

Hazard Identification and Precautionary Measures

Based on the available SDSs for L-Serine and its isotopically labeled counterparts, **L-Serine-15N,d3** is not classified as a hazardous substance or mixture. However, standard laboratory safety practices should always be observed.

Table 2: Hazard Identification and Personal Protective Equipment (PPE)

Hazard Category	Classification	Recommended PPE
Acute Toxicity	Not classified	Standard laboratory attire
Skin Corrosion/Irritation	Not classified	Protective gloves
Serious Eye Damage/Irritation	Not classified	Safety glasses
Respiratory/Skin Sensitization	Not classified	Not required under normal use
Carcinogenicity	Not classified	Not applicable
Mutagenicity	Not classified	Not applicable
Reproductive Toxicity	Not classified	Not applicable

Handling and Storage:

- Handling: Avoid dust formation. Ensure adequate ventilation.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. Protect from light and moisture.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May include carbon monoxide, carbon dioxide, and nitrogen oxides.

Experimental Protocols: Clinical Safety Assessment of L-Serine

A significant source of safety data for L-Serine comes from a Phase I clinical trial conducted on patients with Amyotrophic Lateral Sclerosis (ALS). While this study used unlabeled L-Serine, the findings are highly relevant for assessing the general safety profile of the molecule.

Methodology of the Phase I Clinical Trial:

- **Study Design:** A randomized, double-blind, placebo-controlled Phase I clinical trial.
- **Participants:** Patients diagnosed with probable or definite ALS, aged 18-85 years, with a disease duration of less than three years.
- **Intervention:** Patients were randomly assigned to receive one of four twice-daily oral doses of L-Serine (0.5g, 2.5g, 7.5g, or 15g) for six months.
- **Safety Monitoring:** Blood, urine, and cerebrospinal fluid (CSF) samples were collected throughout the trial. The ALS Functional Rating Scale-Revised (ALSFRS-R) scores and forced vital capacity (FVC) were also monitored.

Results: The study concluded that L-Serine was generally well-tolerated by ALS patients at doses up to 15g twice daily. The most common adverse effects were gastrointestinal issues. The study did not find evidence that L-Serine accelerated the functional decline of patients.

In-Vivo Safety Data

A review of L-Serine's neuroprotective potential also summarized safe and effective doses from various in-vivo animal studies.

Table 3: Summary of L-Serine Doses in In-Vivo Studies

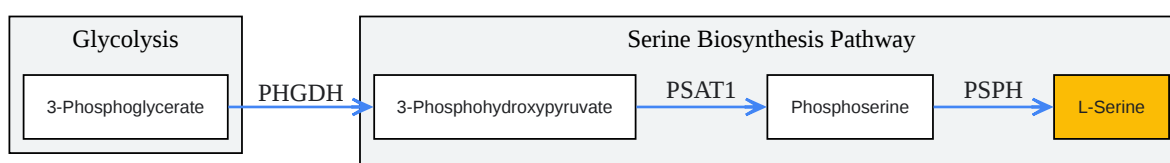
Animal Model	Route of Administration	Dose Range	Reference
Various	Oral (p.o.)	1.3 g/kg to 30 g/day	
Various	Intraperitoneal (i.p.)	56 mg/kg to 1026 mg/kg	

Signaling Pathways and Biological Role

The isotopic labeling of **L-Serine-15N,d3** does not alter its fundamental biological activity. L-Serine plays a crucial role in cellular metabolism and signaling.

L-Serine Biosynthesis Pathway

L-Serine is synthesized in the body from the glycolytic intermediate 3-phosphoglycerate through a three-step enzymatic pathway.

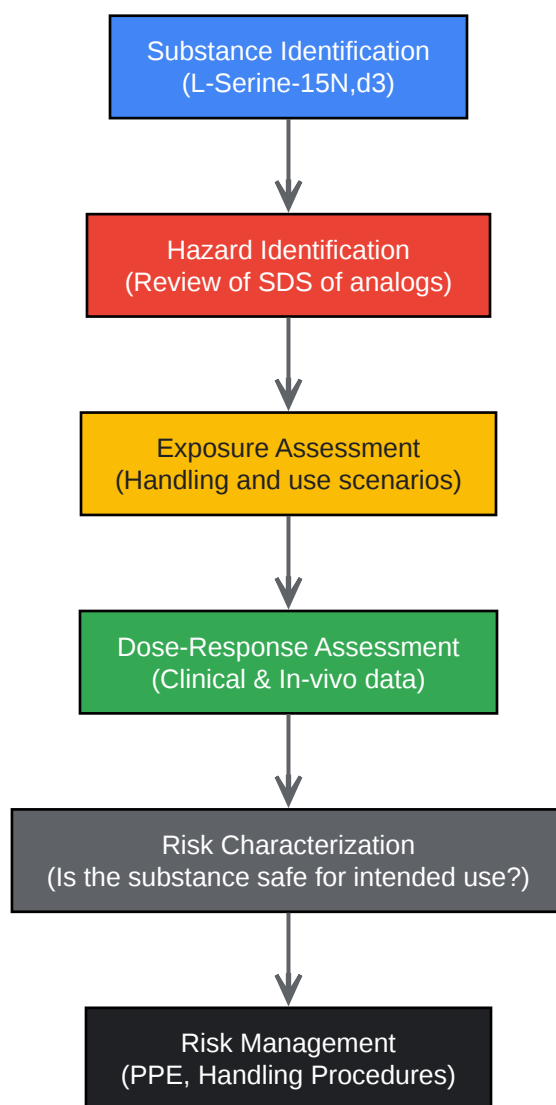


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Caption: The L-Serine biosynthesis pathway starting from the glycolytic intermediate 3-phosphoglycerate.

General Safety Assessment Workflow

The safety assessment of a chemical substance like **L-Serine-15N,d3** follows a logical workflow, starting from substance identification to risk management.



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Caption: A general workflow for the safety assessment of a chemical substance.

Conclusion

While a specific SDS for **L-Serine-15N,d3** is not available, the collective data from related compounds and extensive research on L-Serine indicate a low hazard profile. It is not classified as a hazardous substance and is well-tolerated in in-vivo studies, including human clinical trials. Standard laboratory safety precautions are sufficient for handling this compound. Researchers and drug development professionals can confidently use **L-Serine-15N,d3** in their studies, adhering to the good laboratory practices outlined in this guide.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com